Technical Whitepaper: 3-Bromo-2-methoxybenzonitrile

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Compound of Interest	
Compound Name:	*3-Bromo-2-methoxybenzonitrile*
CAS No.:	*874472-98-7*
Cat. No.:	*B1521028*

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A Pivotal Scaffold for Divergent Heterocyclic Synthesis

Part 1: Executive Summary & Structural Logic

3-Bromo-2-methoxybenzonitrile is a "privileged intermediate" in modern medicinal chemistry. Its value lies in its 1,2,3-trisubstituted benzene core, which provides three orthogonal handles for chemical modification. Unlike simple bi-substituted benzenes, this scaffold allows for the rapid construction of fused heterocycles (such as quinazolines and isoquinolines) critical for kinase inhibition and GPCR modulation.

This guide moves beyond basic catalog data to provide a mechanistic understanding of the molecule's behavior, specifically addressing the steric challenges imposed by the ortho-methoxy group during cross-coupling reactions.

Physiochemical Profile

Note: While the user query referenced CAS 1160273-04-0, the standard commercial identifier for this specific structure is CAS 874472-98-7. The data below reflects the verified structural entity.

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Property	Specification
IUPAC Name	3-Bromo-2-methoxybenzonitrile
CAS Number	874472-98-7
Molecular Formula	C_8H_6BrNO
Molecular Weight	212.04 g/mol
Appearance	White to off-white crystalline solid
Melting Point	75–80 °C
Solubility	Soluble in DMSO, DMF, DCM, Ethyl Acetate; Insoluble in Water
Key Functional Groups	Aryl Bromide (Electrophile), Nitrile (Electrophile), Methoxy (Electron Donor/Protecting Group)

Part 2: Synthetic Architecture (The "How")

The Challenge of Regioselectivity

A common novice error is attempting to synthesize this molecule via direct bromination of 2-methoxybenzonitrile. This approach fails due to electronic directing effects: the methoxy group directs electrophilic aromatic substitution primarily to the para position (position 5), yielding 5-bromo-2-methoxybenzonitrile as the major product.

The Expert Route: O-Alkylation To guarantee the 1,2,3-substitution pattern, the synthesis must proceed via the O-methylation of 3-bromo-2-hydroxybenzonitrile. This precursor fixes the bromine position before the methoxy group is installed.

Protocol: Regioselective O-Methylation

Objective: Synthesis of **3-Bromo-2-methoxybenzonitrile** on a 10g scale.

Reagents:

- 3-Bromo-2-hydroxybenzonitrile (1.0 equiv)

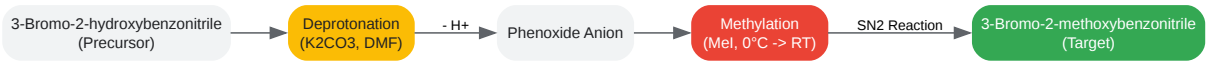
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- Methyl Iodide (MeI) (1.2 equiv) or Dimethyl Sulfate (DMS)
- Potassium Carbonate (K_2CO_3) (2.0 equiv, anhydrous)
- Solvent: DMF (N,N-Dimethylformamide) or Acetone

Step-by-Step Methodology:

- Preparation: Charge a dry round-bottom flask with 3-bromo-2-hydroxybenzonitrile (10.0 g, 50.5 mmol) and anhydrous K_2CO_3 (13.9 g, 101 mmol).
- Solvation: Add DMF (100 mL). Stir at room temperature for 15 minutes. Why: This deprotonates the phenol, forming the phenoxide anion ($Ar\text{-}O^-$), a potent nucleophile.
- Addition: Cool the mixture to 0°C (ice bath). Add Methyl Iodide (3.8 mL, 60.6 mmol) dropwise over 20 minutes. Why: Exotherm control. Although MeI is reactive, cooling prevents over-alkylation or solvent degradation.
- Reaction: Remove ice bath and allow to stir at ambient temperature for 4–6 hours. Monitor via TLC (Hexane:EtOAc 4:1). The starting phenol (lower R_f) should disappear.
- Workup: Pour the reaction mixture into ice-water (500 mL). The product typically precipitates as a solid.
- Isolation: Filter the solid. Wash with water (3 x 50 mL) to remove residual DMF and inorganic salts.
- Purification: Recrystallize from Ethanol/Water or dry under vacuum if purity >95% by NMR.

Visualization: Synthetic Workflow



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Figure 1: High-fidelity synthetic route avoiding regioselectivity errors common in direct bromination.

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Part 3: Reactivity & Functionalization (The "Why")

This scaffold acts as a "chemical hub." The steric crowding between the C2-Methoxy and C3-Bromine groups is the defining feature that researchers must manage.

Suzuki-Miyaura Cross-Coupling (C3-Functionalization)

The Challenge: The ortho-methoxy group creates steric hindrance around the C-Br bond. Standard catalysts (e.g., $Pd(PPh_3)_4$) may show sluggish kinetics. The Solution: Use electron-rich, bulky phosphine ligands like SPhos or XPhos with $Pd(OAc)_2$. These ligands facilitate the oxidative addition step despite the steric crowd.

- Application: Synthesis of biaryl intermediates for kinase inhibitors.

Nitrile Transformations (C1-Functionalization)

The nitrile group is electronically activated by the adjacent electron-withdrawing bromine (inductive effect), making it susceptible to nucleophilic attack.

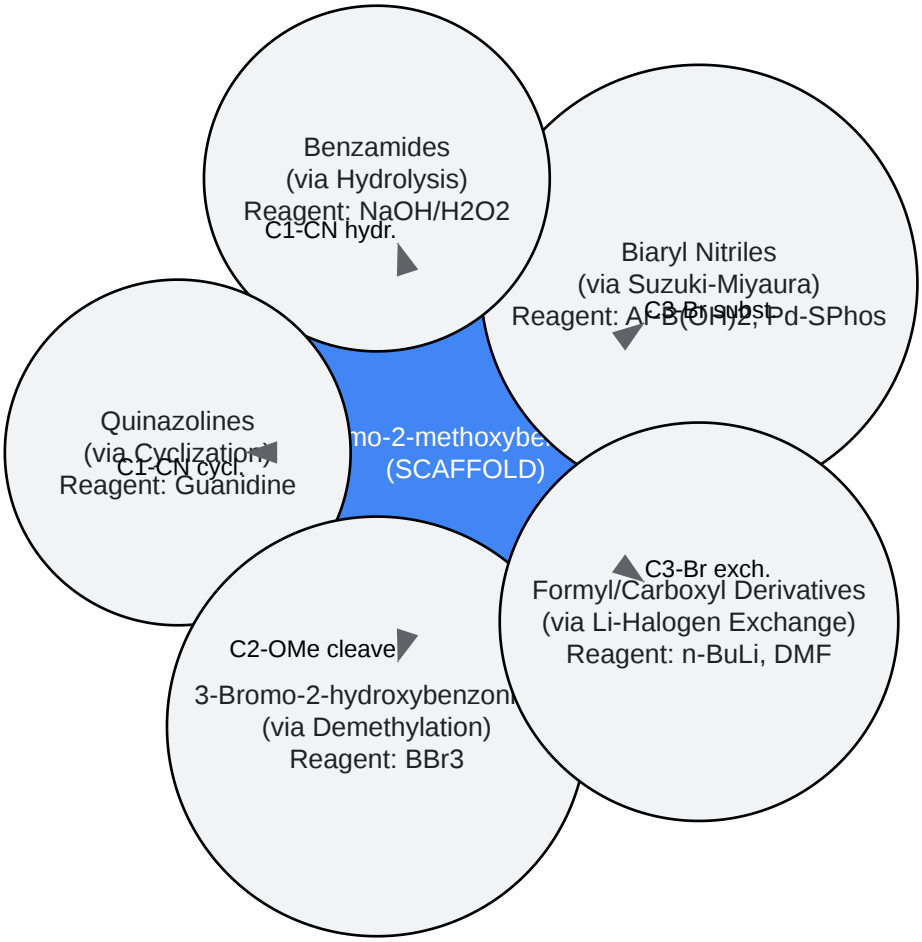
- Hydrolysis: Converts -CN to Primary Amide ($-CONH_2$) or Acid (-COOH).
- Cyclization: Reaction with amidines or guanidines yields Quinazolines.

Demethylation (C2-Functionalization)

Using BBr_3 allows for the cleavage of the methyl ether to regenerate the phenol after other modifications have been made, enabling late-stage diversification.

Visualization: Divergent Reactivity Map

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Figure 2: Divergent synthesis pathways utilizing the three orthogonal functional handles.

Part 4: Handling & Safety (MSDS Summary)

Signal Word:WARNING Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).

Critical Handling Protocols:

- Cyanide Risk: While the nitrile group is stable, combustion or strong acid hydrolysis can release trace Hydrogen Cyanide (HCN). Always work in a well-ventilated fume hood.
- Skin Contact: The lipophilic nature of the methoxy/bromo combination allows for dermal absorption. Nitrile gloves are standard; double-gloving is recommended during scale-up.

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- Storage: Store at 2–8°C. Keep container tightly closed to prevent hydrolysis of the nitrile by ambient moisture over long periods.

References

- Sigma-Aldrich. (2024). Product Specification: **3-Bromo-2-methoxybenzonitrile** (CAS 874472-98-7).[1][2][3] Merck KGaA.[2]
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